

# Physical and chemical properties of ethyllithium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Ethyllithium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyllithium** ( $C_2H_5Li$ ) is a fundamental organolithium reagent that plays a critical role in modern organic synthesis. Its potent nucleophilicity and basicity make it an invaluable tool for the formation of carbon-carbon bonds, deprotonation reactions, and the synthesis of a wide array of other organometallic compounds. This technical guide provides an in-depth overview of the physical and chemical properties of **ethyllithium**, detailed experimental protocols, and safety and handling information to support its effective and safe use in a laboratory setting.

## Physical Properties

**Ethyllithium** is a colorless to yellowish solid or solution with a high degree of reactivity.<sup>[1][2]</sup> It is commercially available as solutions in various organic solvents.<sup>[3][4][5]</sup> Key physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	$C_2H_5Li$	<a href="#">[6]</a>
Molecular Weight	36.00 g/mol	<a href="#">[6]</a>
Appearance	Colorless flaky crystals or colorless to yellowish solution	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	95 °C (sublimes under $N_2$ )	<a href="#">[6]</a>
Density	0.862 g/mL (at 25 °C)	<a href="#">[6]</a>
Solubility	Soluble in pentane, hexane, heptane, benzene, and tetrahydrofuran (THF)	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	-17 °F (-27 °C)	<a href="#">[8]</a>

#### Quantitative Solubility Data:

While **ethyl lithium** is known to be soluble in a range of hydrocarbon and ethereal solvents, precise quantitative solubility data is not readily available in the literature. However, a patent for **ethyl lithium** in dibutyl ether mentions stable, non-pyrophoric solutions with concentrations of 7 to 8% by weight.[\[9\]](#) Another source indicates solubilities of 2% in hexane, 4% in toluene, and 5% in benzene.[\[9\]](#) For comparison, the solubility of other alkyl lithiums, such as n-butyl lithium, can be very high in hydrocarbons, with commercial solutions available in concentrations up to 90 wt %.[\[10\]](#)

## Chemical Properties and Reactivity

**Ethyllithium**'s utility in organic synthesis stems from the highly polar carbon-lithium bond, which imparts significant carbanionic character to the ethyl group. This makes it a powerful nucleophile and a strong base.

#### Aggregation State:

In both the solid state and in solution, **ethyl lithium** exists as aggregates, most commonly as tetramers ( $[C_2H_5Li]_4$ ) and hexamers ( $[C_2H_5Li]_6$ ).[\[11\]](#) The degree of aggregation is influenced by

the solvent, concentration, and the presence of other coordinating species.[11] In hydrocarbon solvents, the hexamer is often the predominant form, while in coordinating solvents like THF, lower aggregation states may be favored.[2][11] X-ray diffraction studies have confirmed the tetrameric structure of **ethyllithium** in the crystalline state.[1][11]

#### Reactivity:

- Reaction with Water: **Ethyllithium** reacts violently with water and other protic solvents to produce ethane gas and lithium hydroxide.[6] This reaction is highly exothermic and represents a significant safety hazard.
- Thermal Decomposition: When heated, **ethyllithium** decomposes to form ethylene and lithium hydride, with smaller amounts of butane and butene also being produced.[7][8] One study noted that at 120 °C in ligroin, **ethyllithium** decomposes to precipitate lithium hydride. [12]
- Nucleophilic Addition: As a strong nucleophile, **ethyllithium** readily adds to carbonyl compounds (aldehydes, ketones, esters) to form new carbon-carbon bonds, yielding alcohols upon workup.[6]
- Deprotonation (Metalation): Due to its strong basicity, **ethyllithium** can deprotonate a wide range of C-H, N-H, and O-H acids to generate new organolithium species.[6]
- Synthesis of Organometallic Compounds: **Ethyllithium** is a common starting material for the synthesis of other organometallic compounds through transmetalation reactions.

#### Solution Stability:

The stability of **ethyllithium** solutions is highly dependent on the solvent and storage temperature. In ethereal solvents, **ethyllithium** can undergo cleavage of the ether. The half-life of **ethyllithium** in diethyl ether is reported to be 54 hours at 25 °C and 17 hours at 35 °C.[9] In tetrahydrofuran (THF), decomposition is observed even at -20 °C.[9] Solutions in hydrocarbon solvents are generally more stable but are still susceptible to thermal decomposition over time. [10]

## Spectroscopic Properties

Spectroscopic techniques are crucial for the characterization and analysis of **ethylolithium**.

NMR Spectroscopy:

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for studying the structure and dynamics of organolithium aggregates in solution.[\[11\]](#)[\[13\]](#)

Nucleus	Chemical Shift ( $\delta$ ) / ppm	Multiplicity	Coupling Constant (J) / Hz	Notes
$^{7}\text{Li}$	-0.0	Singlet	-	Referenced to LiCl. The sharp singlet is indicative of rapid exchange between different lithium environments in the aggregate.[6]
$^{1}\text{H}$	Data not readily available	-	-	For the ethyl group, one would expect a quartet for the methylene (-CH <sub>2</sub> -) protons and a triplet for the methyl (-CH <sub>3</sub> ) protons. The chemical shifts would be significantly upfield due to the carbanionic nature of the ethyl group.
$^{13}\text{C}$	Data not readily available	-	-	The carbon atoms directly bonded to lithium would be expected to show significant upfield shifts.

## Infrared (IR) Spectroscopy:

Infrared spectroscopy can be used to identify the presence of the C-Li bond.

Wavenumber (cm <sup>-1</sup> )	Assignment	Reference
~500	C-Li stretch	[6]

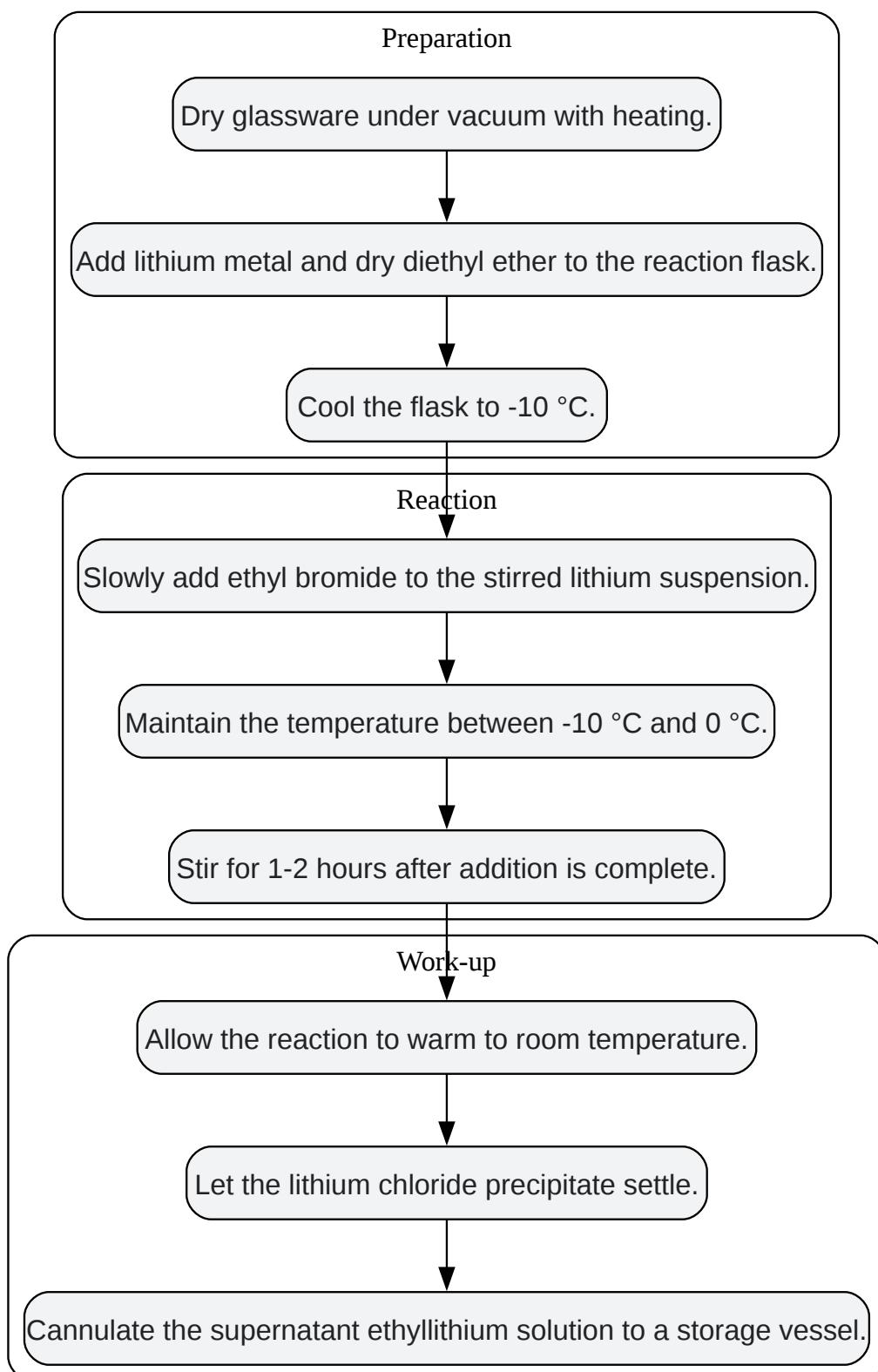
Note: A detailed, assigned FTIR spectrum for **ethyllithium** is not readily available in the searched literature.

## Experimental Protocols

Caution: **Ethyllithium** is a pyrophoric and highly reactive compound. All manipulations must be carried out under a dry, inert atmosphere (e.g., argon or nitrogen) using appropriate personal protective equipment (PPE), including flame-resistant lab coats, safety glasses, and chemical-resistant gloves.

### A. Synthesis of **Ethyllithium**

This protocol describes the synthesis of **ethyllithium** from ethyl bromide and lithium metal in diethyl ether.

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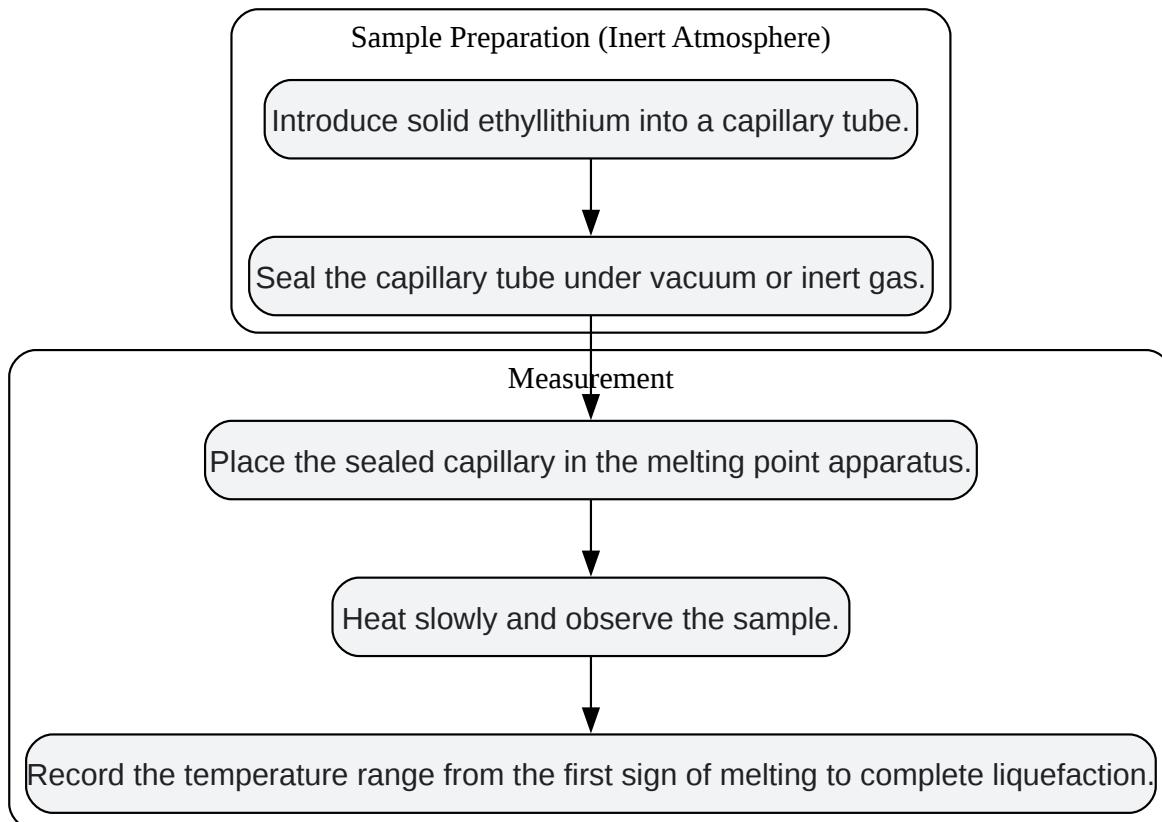
### Synthesis of **Ethyllithium** Workflow

### Methodology:

- Preparation: Assemble a three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a condenser, and an inert gas inlet. Dry all glassware thoroughly in an oven and assemble while hot under a stream of inert gas.
- Charging the Reactor: To the reaction flask, add finely cut lithium metal (containing ~1% sodium as an initiator) and anhydrous diethyl ether.
- Initiation: Cool the stirred suspension to -10 °C. Add a small portion of ethyl bromide from the dropping funnel. The reaction is initiated when the solution becomes cloudy and a gentle reflux is observed.
- Addition: Once the reaction has initiated, add the remaining ethyl bromide dropwise at a rate that maintains a gentle reflux and the internal temperature between -10 °C and 0 °C.
- Completion: After the addition is complete, continue stirring the mixture at 0 °C for 1-2 hours.
- Isolation: Allow the mixture to warm to room temperature and let the precipitated lithium chloride settle. The supernatant solution of **ethyllithium** in diethyl ether can be carefully transferred via cannula to a dry, inert-atmosphere storage vessel.
- Titration: Determine the exact concentration of the **ethyllithium** solution using a standard titration method, such as the Gilman double titration.

### B. Determination of Melting Point

The melting point of solid **ethyllithium** can be determined using a standard melting point apparatus, with the crucial modification that the sample must be prepared and sealed under an inert atmosphere.



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### Melting Point Determination Workflow

#### Methodology:

- Sample Preparation: Inside a glovebox or under a continuous flow of inert gas, introduce a small amount of solid **ethyllithium** into a glass capillary tube.
- Sealing: Seal the open end of the capillary tube using a flame, ensuring the sample is not heated.
- Measurement: Place the sealed capillary tube into a melting point apparatus.

- Heating and Observation: Heat the sample slowly (1-2 °C per minute) and carefully observe the material.
- Recording: Record the temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted. This range is the melting point.

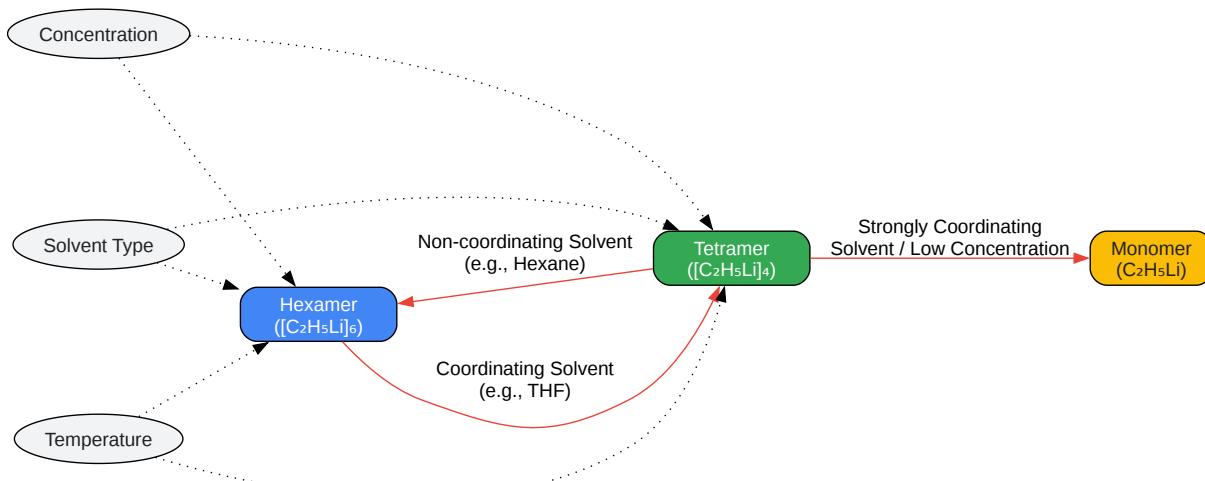
## Safety and Handling

**Ethyllithium** is a pyrophoric material, meaning it can ignite spontaneously upon contact with air.<sup>[8]</sup> It also reacts violently with water.<sup>[6]</sup> Therefore, strict adherence to safety protocols is essential.

- Inert Atmosphere: Always handle **ethyllithium** and its solutions under a dry, inert atmosphere (argon or nitrogen). Use of a glovebox or Schlenk line techniques is mandatory.
- Personal Protective Equipment (PPE): Wear a flame-resistant lab coat, chemical splash goggles, a face shield, and chemical-resistant gloves (a double-gloving system with nitrile and neoprene gloves is recommended).
- Fire Safety: Have a Class D fire extinguisher (for combustible metals) readily available. Do NOT use water, carbon dioxide, or carbon tetrachloride fire extinguishers.
- Spill Management: In case of a small spill, cover the area with an inert absorbent material such as sand or powdered limestone. For larger spills, evacuate the area and contact emergency personnel.
- Storage: Store **ethyllithium** solutions in a cool, dry, and well-ventilated area, away from sources of ignition and moisture. Commercial solutions are often stored at 2-8 °C.<sup>[4]</sup>

## Logical Relationships of Ethyllithium Aggregation

The aggregation state of **ethyllithium** is a dynamic equilibrium that is influenced by the surrounding medium. This can be represented as a logical relationship.



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### Aggregation Equilibria of **Ethyllithium**

This diagram illustrates that in non-coordinating solvents like hexane, the hexameric form of **ethyllithium** is favored. The addition of coordinating solvents such as THF shifts the equilibrium towards the tetrameric and potentially monomeric forms. Concentration and temperature also play a role in determining the predominant aggregation state.

## Conclusion

**Ethyllithium** is a highly versatile and powerful reagent in the arsenal of the synthetic chemist. A thorough understanding of its physical and chemical properties, coupled with strict adherence to safe handling procedures, is paramount for its successful application in research and development. This guide provides a foundational understanding of **ethyllithium**, serving as a valuable resource for scientists and professionals in the field.

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- To cite this document: BenchChem. [Physical and chemical properties of ethyllithium]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1215237#physical-and-chemical-properties-of-ethyllithium>

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